

A Technical Guide to Liperfluo: A Specific Probe for Lipid Peroxide Detection

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Compound of Interest

Compound Name: *Liperfluo*

Cat. No.: *B12399933*

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Liperfluo is a fluorescent probe designed for the specific detection of lipid peroxides, which are key indicators of oxidative stress and central to the process of ferroptosis, a form of regulated cell death.[1][2] Developed by Dojindo Molecular Technologies, this perylene derivative has become an invaluable tool for researchers in cell biology, drug development, and oxidative stress-related disease research.[1][3] Its unique mechanism allows for the direct and selective measurement of lipid hydroperoxides, distinguishing it from other reactive oxygen species (ROS) probes.[1][3][4]

Core Properties and Specifications

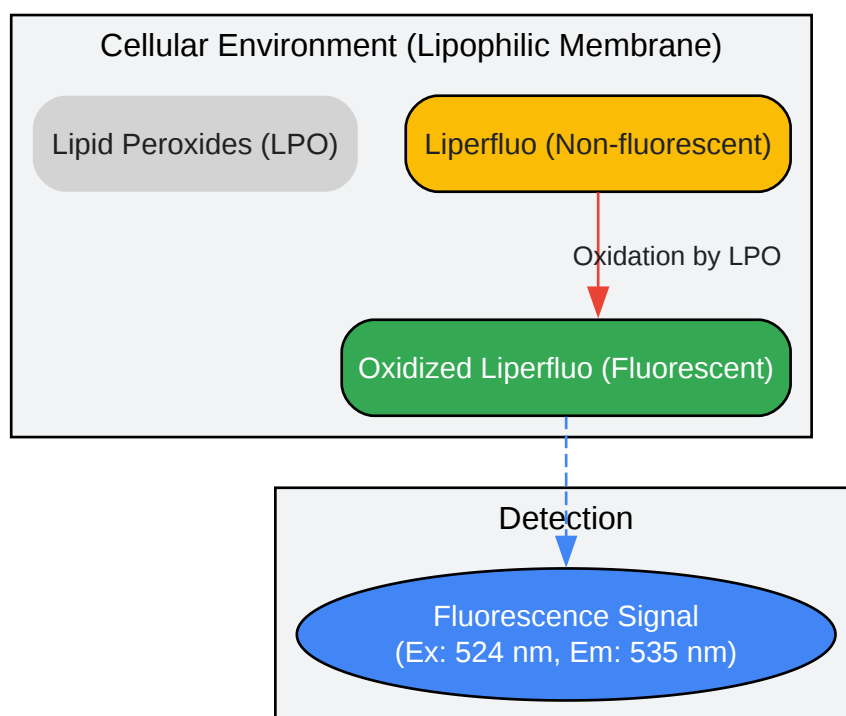
Liperfluo's chemical structure and photophysical characteristics are optimized for live-cell imaging and flow cytometry applications.[1][5] The probe is nearly non-fluorescent in its native state within aqueous media but exhibits intense fluorescence upon specific oxidation by lipid peroxides in lipophilic environments like cell membranes.[1][5][6][7][8] This property minimizes background fluorescence and enhances signal-to-noise ratio.[6]

Property	Value	Reference
Chemical Name	N-(4-Diphenylphosphinophenyl)-N'-(3,6,9,12-tetraoxatridecyl)perylene-3,4,9,10-tetracarboxydiimide	[1]
CAS Number	1448846-35-2	[1]
Molecular Weight	840.85 g/mol	[1]
Excitation Max.	524 nm (oxidized form in ethanol)	[1][3][5][6][7]
Emission Max.	535 nm (oxidized form in ethanol)	[1][3][5][6][7]
Solubility	Soluble in DMSO	[5][6]
Storage	0-5°C, protect from light	[7][9]

Mechanism of Action and Selectivity

Liperfluo's detection mechanism relies on the specific oxidation of its diphenylphosphine moiety by lipid hydroperoxides.[4] In its unoxidized state, the probe is non-fluorescent. Upon reaction with a lipid peroxide, the phosphine group is oxidized, leading to a conformational change that results in a strong fluorescent signal.[4][7]

A key advantage of **Liperfluo** is its high selectivity for lipid peroxides over other reactive oxygen species.[1][3][4] This specificity is crucial for accurately studying lipid peroxidation without confounding signals from other oxidative molecules. Kinetic studies have shown that while other probes may be oxidized by various sources, **Liperfluo**'s oxidation is selective for linoleate hydroperoxides, making it a reliable indicator of polyunsaturated fatty acid peroxidation.[4]



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Liperfluo's mechanism of action upon reacting with lipid peroxides.

Experimental Protocols

The following are generalized protocols for the preparation and use of **Liperfluo** for detecting lipid peroxides in cultured cells, adaptable for both fluorescence microscopy and flow cytometry.

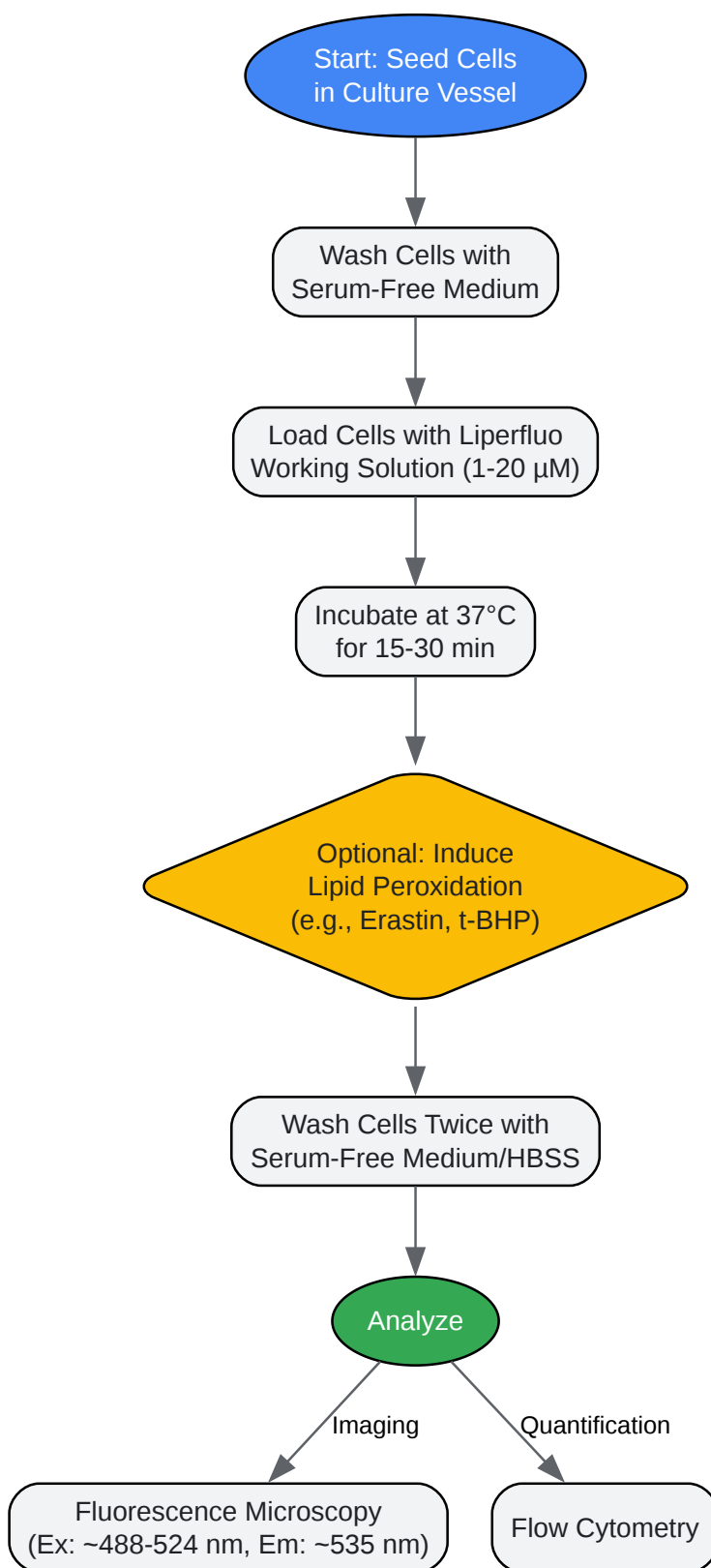
Reagent Preparation (1 mmol/L Stock Solution)

- Preparation: To one 50 µg vial of **Liperfluo**, add 60 µL of high-quality, anhydrous DMSO.[5][6][9]
- Dissolution: Pipette vigorously for approximately one minute to dissolve the compound.[5] If solids remain, vortex the tube for 5 minutes.[5][9] Gentle warming (40°C for 3-30 minutes) or sonication can aid complete dissolution.[5][7][9]
- Storage and Handling: The 1 mmol/L DMSO stock solution is light-sensitive.[5][6][7] Protect the tube from light using aluminum foil and use it within one day of preparation.[5][6][9]

Staining Protocol for Live Cells

The optimal final concentration of **Liperfluo** can vary depending on the cell type and experimental conditions, typically ranging from 1 to 20 μM .[\[1\]](#)[\[9\]](#)

- Cell Seeding: Seed cells in an appropriate culture vessel (e.g., glass-bottom dish for microscopy, 6-well plate for flow cytometry) and culture overnight to allow for adherence.[\[1\]](#)[\[9\]](#)
- Washing: Remove the culture medium and wash the cells once with serum-free medium or a buffered salt solution like HBSS.[\[9\]](#)
- Probe Loading: Prepare a **Liperfluo** working solution by diluting the 1 mmol/L stock solution in serum-free medium to the desired final concentration (e.g., 1 μM). Add the working solution to the cells.[\[9\]](#)
- Incubation: Incubate the cells at 37°C in a CO₂ incubator for 15-30 minutes.[\[1\]](#)[\[9\]](#)
- Induction of Lipid Peroxidation (Optional): To induce lipid peroxidation for a positive control, the culture medium can be replaced with a medium containing an inducing agent such as erastin (e.g., 50 μM), tert-butyl hydroperoxide (t-BHP, e.g., 250-500 μM), or cumene hydroperoxide (e.g., 100 μM) and incubated for an appropriate time (e.g., 1-2 hours or overnight for erastin).[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Final Wash: Remove the loading or induction solution and wash the cells twice with serum-free medium or HBSS to remove excess probe.[\[9\]](#)
- Analysis: Proceed immediately with analysis via fluorescence microscopy or flow cytometry.

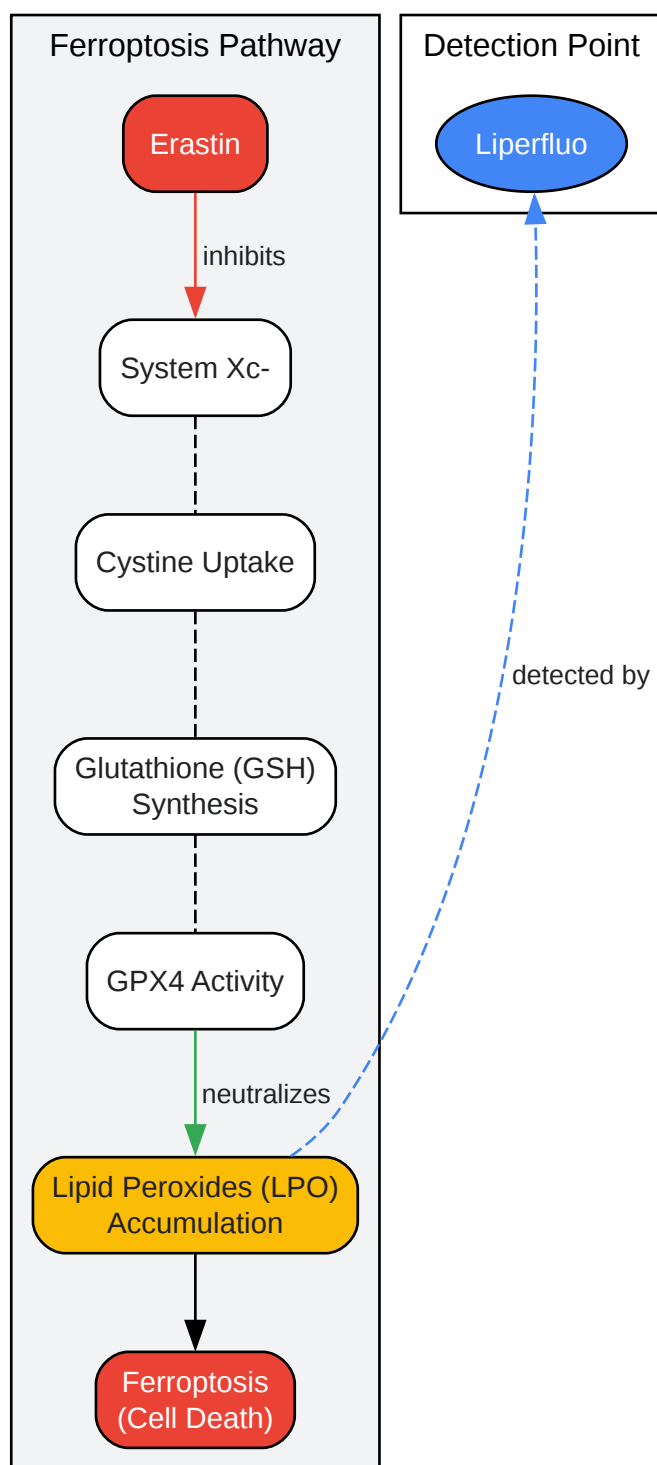


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General experimental workflow for detecting lipid peroxidation using **Liperfluo**.

Application in Ferroptosis Research

Ferroptosis is a non-apoptotic, iron-dependent form of regulated cell death driven by the accumulation of lipid peroxides.[1] **Liperfluo** is extensively used to monitor this hallmark event.[1][3] Inducers of ferroptosis, such as erastin, inhibit the cystine/glutamate antiporter (system Xc-), leading to depletion of glutathione (GSH), an essential cofactor for the enzyme Glutathione Peroxidase 4 (GPX4).[1] GPX4 is the primary enzyme responsible for neutralizing lipid peroxides. Its inactivation leads to the accumulation of lipid peroxides, culminating in cell death.[10] **Liperfluo** allows for the direct visualization and quantification of this lipid peroxide buildup in cells undergoing ferroptosis.[1][7]



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Role of **Liperfluo** in the ferroptosis signaling pathway.

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